

Handling and storage procedures for 5-Iodo-6-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 5-Iodo-6-methylpyrimidin-4-amine

Cat. No.: B186500

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Application Notes and Protocols: 5-Iodo-6-methylpyrimidin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and quality control of **5-Iodo-6-methylpyrimidin-4-amine**. While specific experimental applications and detailed toxicological data for this compound are not extensively documented in publicly available literature, the following protocols are based on its chemical properties and the established handling procedures for analogous pyrimidine derivatives.

Chemical and Physical Properties

A summary of the known and predicted physical and chemical properties of **5-Iodo-6-methylpyrimidin-4-amine** (CAS No. 83410-18-8) is presented in Table 1. This data is crucial for understanding the compound's behavior and for designing appropriate experimental and storage conditions.

Table 1: Physicochemical Properties of **5-Iodo-6-methylpyrimidin-4-amine**

Property	Value	Source
CAS Number	83410-18-8	ChemicalBook[1]
Molecular Formula	C ₅ H ₆ IN ₃	PubChem[2]
Molecular Weight	235.03 g/mol	PubChem[2]
Appearance	Off-white to light yellow solid	ChemicalBook[1]
Boiling Point (Predicted)	318.7 °C at 760 mmHg	---
Density (Predicted)	2.017 g/cm ³	---
Refractive Index (Predicted)	1.687	---
Solubility	Insoluble in water.	Fisher Scientific[3]
Storage Temperature	Room temperature; Keep in dark place, Inert atmosphere.	ChemicalBook[1]

Note: Some physical properties are predicted and should be confirmed experimentally.

Safety and Handling Precautions

Due to the limited specific toxicity data for **5-Iodo-6-methylpyrimidin-4-amine**, it is imperative to handle this compound with caution, assuming it may be harmful. The safety protocols outlined below are based on general guidelines for handling pyrimidine derivatives and halogenated organic compounds.

2.1 Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber).
- **Body Protection:** Wear a laboratory coat, long pants, and closed-toe shoes.
- **Respiratory Protection:** For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate particulate filter.

2.2 Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid compound or preparing solutions.
- Ensure eyewash stations and safety showers are readily accessible.

2.3 General Handling Procedures

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.

2.4 First Aid Measures

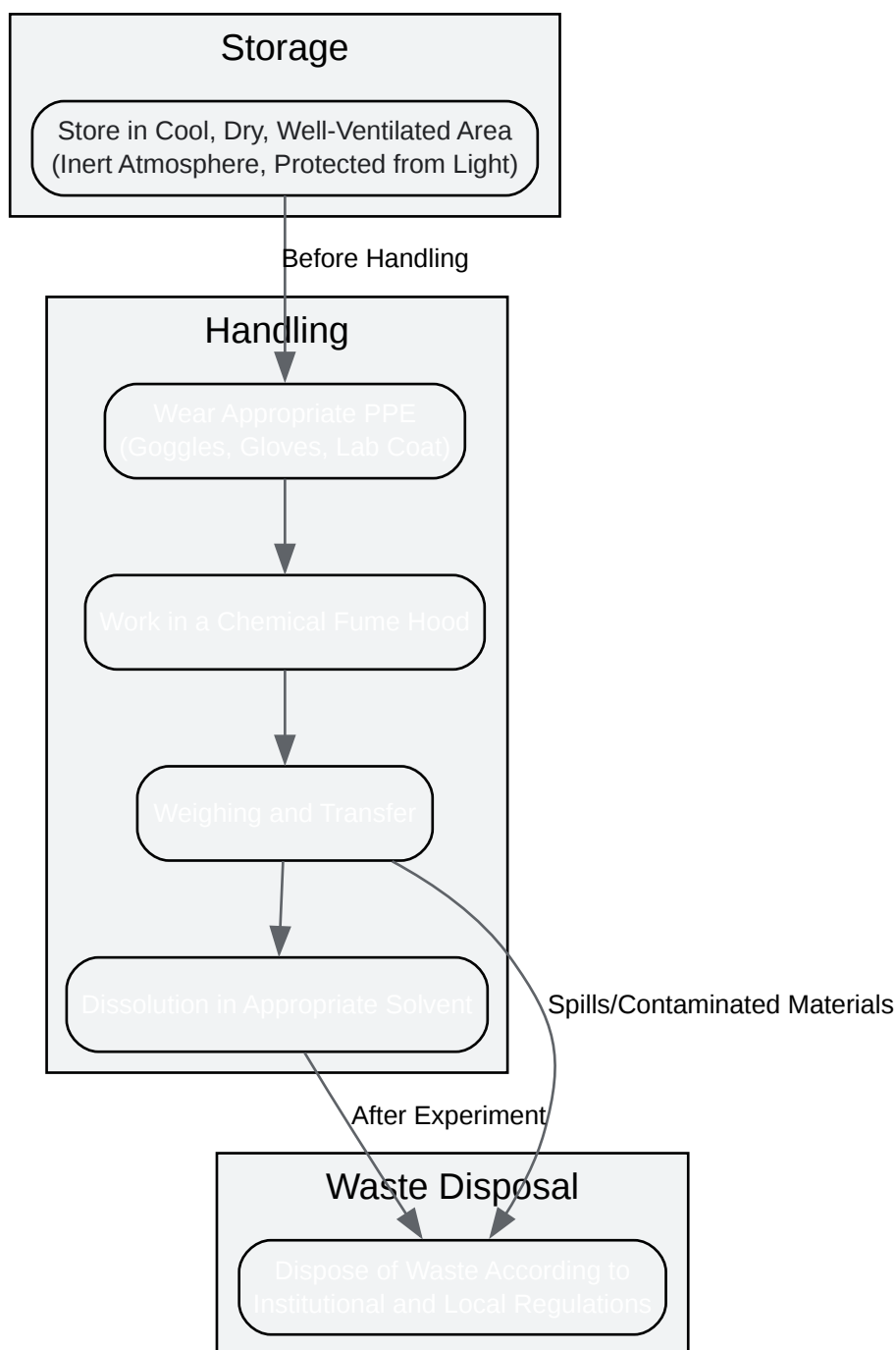
- In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Move the person into fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting.
- In all cases of exposure, seek immediate medical attention.

Storage Procedures

Proper storage is essential to maintain the integrity and stability of **5-Iodo-6-methylpyrimidin-4-amine**.

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
[\[1\]](#)
- Light and Air: Protect from light and moisture. The compound should be stored under an inert atmosphere (e.g., argon or nitrogen).[\[1\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[3\]](#)

Storage and Handling Workflow



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Caption: General workflow for the safe storage and handling of **5-Iodo-6-methylpyrimidin-4-amine**.

Experimental Protocols

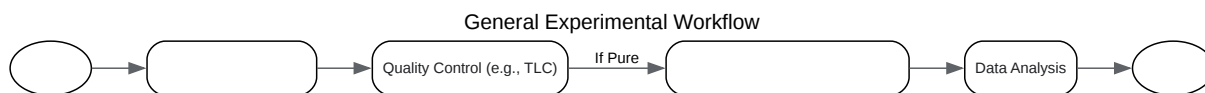
The following are generalized protocols. Specific experimental conditions should be optimized based on the nature of the research.

4.1 Preparation of a Stock Solution

- Under a chemical fume hood, carefully weigh the desired amount of **5-Iodo-6-methylpyrimidin-4-amine**.
- Transfer the solid to a volumetric flask.
- Add a small amount of an appropriate organic solvent (e.g., DMSO, DMF) to dissolve the solid completely.
- Once dissolved, bring the solution to the final volume with the solvent.
- Cap the flask and mix thoroughly by inversion.
- Store the stock solution at an appropriate temperature, protected from light. For long-term storage, aliquoting and freezing at -20°C or -80°C is recommended.

4.2 General Quality Control by Thin-Layer Chromatography (TLC)

- Prepare a dilute solution of the compound in a suitable solvent.
- Spot a small amount of the solution onto a TLC plate (e.g., silica gel 60 F254).
- Develop the TLC plate in an appropriate mobile phase (e.g., a mixture of ethyl acetate and hexane).
- Visualize the spot under UV light (254 nm).
- Calculate the retention factor (R_f) value and compare it with a reference standard if available. A single spot indicates a high degree of purity.



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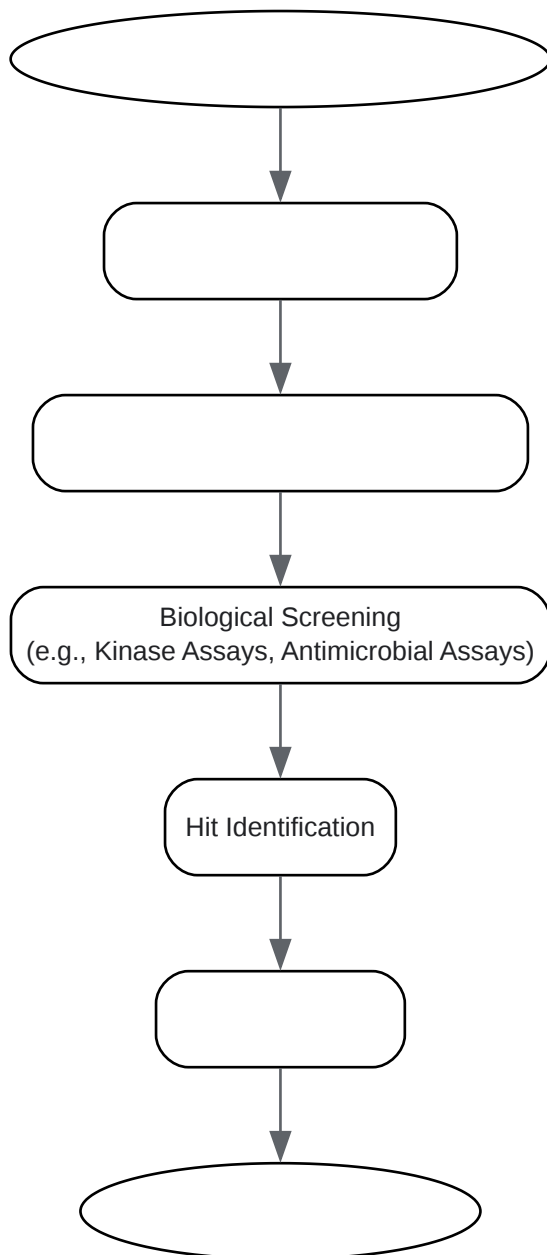
Caption: A logical workflow for the general experimental use of **5-Iodo-6-methylpyrimidin-4-amine**.

Potential Applications in Research

Pyrimidine derivatives are a significant class of compounds in medicinal chemistry and drug discovery due to their wide range of biological activities.[4][5][6][7] Halogenated pyrimidines, in particular, are valuable intermediates in organic synthesis and can serve as building blocks for more complex molecules.[8][9] The iodo-substitution offers a reactive site for various cross-coupling reactions, making **5-Iodo-6-methylpyrimidin-4-amine** a potentially useful precursor for the synthesis of novel therapeutic agents. The pyrimidine core is found in numerous anticancer, antimicrobial, and anti-inflammatory drugs.[6][7][10]

Given its structure, **5-Iodo-6-methylpyrimidin-4-amine** could be investigated for its potential as an inhibitor of various enzymes, such as kinases or dihydrofolate reductase, which are common targets for pyrimidine-based drugs.[6]

Potential Research Application Pathway



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Caption: A logical pathway for the utilization of **5-Iodo-6-methylpyrimidin-4-amine** in drug discovery.

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